

Personal protective equipment for handling Ethyl 6-hydroxyhexanoate

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Compound of Interest

Compound Name: Ethyl 6-hydroxyhexanoate

Cat. No.: B105495

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Essential Safety and Handling Guide for Ethyl 6-hydroxyhexanoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Ethyl 6-hydroxyhexanoate** (CAS No. 5299-60-5) in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

While some sources may classify **Ethyl 6-hydroxyhexanoate** as non-hazardous, other data indicates it can cause skin, eye, and respiratory irritation[1]. Therefore, a cautious approach to handling is recommended, adhering to the more stringent safety precautions.

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **Ethyl 6-hydroxyhexanoate** are skin and eye irritation, and potential respiratory irritation[1]. The following personal protective equipment is mandatory to mitigate these risks.

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves prior to use and dispose of contaminated gloves in accordance with laboratory practices.	To prevent skin contact and irritation[1].
Eye Protection	Safety glasses with side-shields or goggles. Use of a face shield is recommended when handling larger quantities.	To protect against splashes and eye irritation[1][2].
Skin and Body	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory	Not generally required under normal conditions with adequate ventilation. If aerosols are generated, use a NIOSH-approved respirator.	To prevent respiratory tract irritation in case of aerosol formation[1][2].

Operational and Handling Procedures

Proper handling procedures are critical to minimize exposure and ensure a safe laboratory environment.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a well-ventilated work area, such as a chemical fume hood.
 - Assemble all necessary equipment and PPE before handling the chemical.
 - Locate the nearest safety shower and eyewash station.

- Handling:
 - Avoid direct contact with skin and eyes[1].
 - Avoid inhalation of vapor or mist[2].
 - Wash hands thoroughly after handling[2].
 - Keep the container tightly closed when not in use[2].
- Storage:
 - Store in a cool, dry, and well-ventilated area[3].
 - Recommended storage temperature is -20°C[3].
 - Keep away from incompatible materials such as strong oxidizing agents.

Emergency Procedures and Disposal Plan

In the event of an emergency, immediate and appropriate action is crucial.

Spill and Exposure Procedures:

Scenario	Action
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing[2]. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek medical attention.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Small Spill	Absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. Clean the spill area with soap and water.
Large Spill	Evacuate the area. Contain the spill and prevent it from entering drains. Use a non-combustible absorbent material to clean up.

Disposal Plan:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Do not dispose of down the drain.
- Contaminated packaging should be treated as the chemical itself.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **Ethyl 6-hydroxyhexanoate**.

Property	Value	Reference
CAS Number	5299-60-5	[2][3]
Molecular Formula	C ₈ H ₁₆ O ₃	[1][3]
Molecular Weight	160.21 g/mol	[1][3]
Appearance	Liquid	
Boiling Point	127-128 °C at 12 mmHg	
Density	0.985 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.437	
Storage Temperature	-20°C	[3]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Ethyl 6-hydroxyhexanoate**, from preparation to disposal.

Caption: Workflow for Safe Handling of **Ethyl 6-hydroxyhexanoate**.

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl 6-hydroxyhexanoate]. BenchChem, [2025]. [Online PDF]. Available at:

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